

# Essential Guide to the Proper Disposal of Odevixibat-13C6

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## Compound of Interest

Compound Name: Odevixibat-13C6

Cat. No.: B12364815

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This document provides crucial safety and logistical information for the proper disposal of **Odevixibat-13C6**, a stable isotope-labeled compound used in research. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact, aligning with best practices for chemical handling in a professional research setting.

## Pre-Disposal Safety and Handling

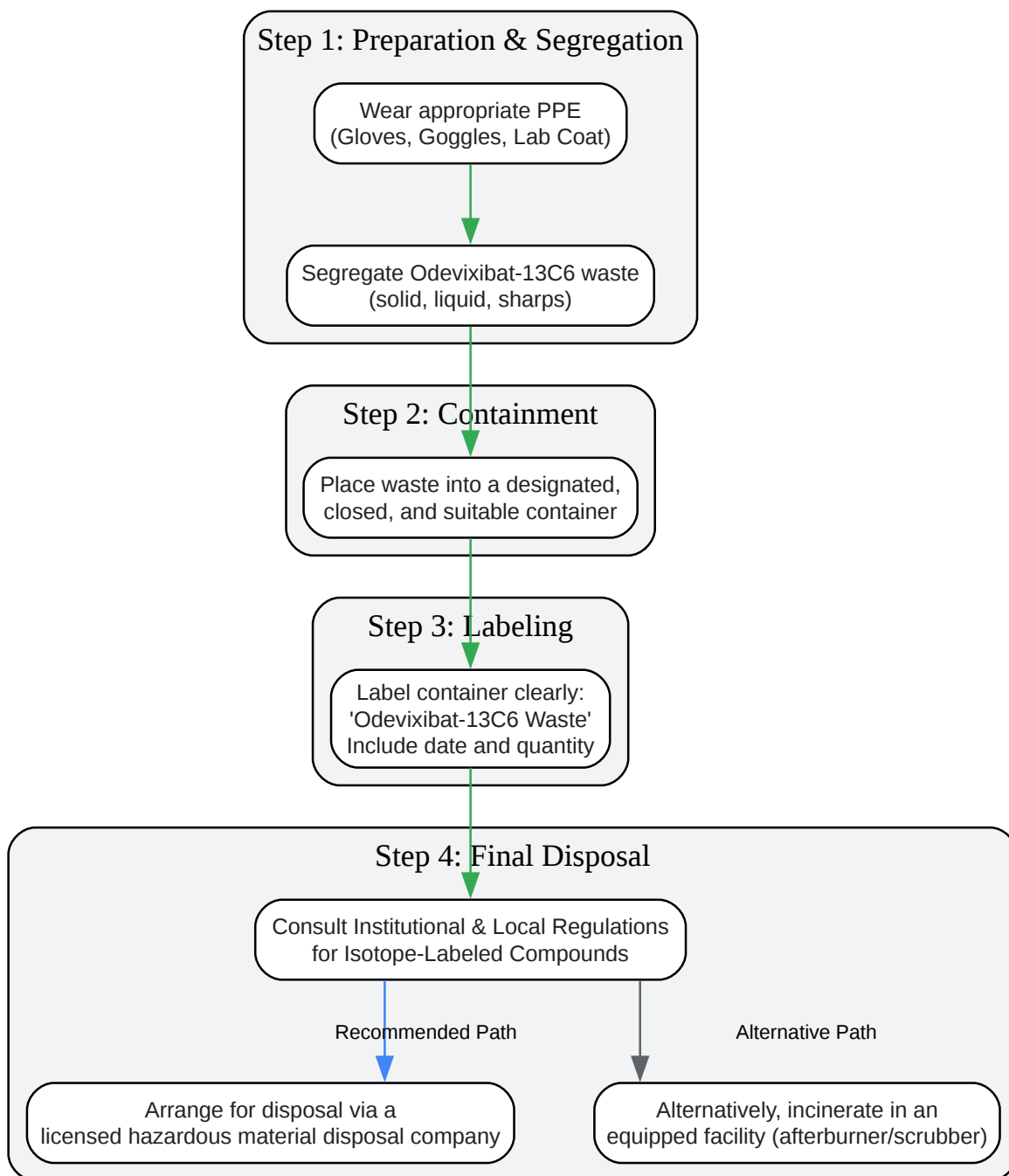
Before initiating any disposal procedures, it is imperative to handle **Odevixibat-13C6** with appropriate care. Although not classified as a hazardous substance according to the Globally Harmonized System (GHS), general precautions for handling chemicals should always be observed. The toxicological properties of this material have not been thoroughly investigated.<sup>[1]</sup>

**Personal Protective Equipment (PPE):** Personnel handling **Odevixibat-13C6** should wear appropriate protective gear to prevent skin and eye exposure, as well as inhalation.

Protective Equipment	Specification	Citation
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator. Mechanical exhaust is required.	[1]
Hand Protection	Compatible chemical-resistant gloves. Gloves must be inspected prior to use.	[1][2]
Eye and Face Protection	Appropriate protective eyeglasses or chemical safety goggles (conforming to EN 166(EU) or NIOSH (US)).	[1][2]
Skin and Body Protection	Protective clothing, including a lab coat. Fire/flammable resistant and impervious clothing may be required.	[1][2]

## Odevixibat-13C6 Disposal Workflow

The proper disposal of **Odevixibat-13C6** involves a systematic approach, from initial waste collection to final disposal, ensuring compliance with environmental and safety regulations.



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Caption: Workflow for the safe disposal of **Odevixibat-13C6** waste.

## Step-by-Step Disposal Protocol

This protocol provides detailed procedural guidance for the disposal of **Odevixibat-13C6**.

### Step 1: Segregation and Collection

- Solid Waste: Collect excess or expired solid **Odevixibat-13C6**, contaminated materials (e.g., weigh boats, wipes), and empty capsule shells into a designated, sealable container.[\[1\]](#)[\[3\]](#)
- Liquid Waste: If **Odevixibat-13C6** has been dissolved in a solvent, collect the solution in a separate, compatible, and sealable waste container. Do not allow the material to enter surface water or drains.[\[1\]](#) All wastewater should be collected for treatment.[\[1\]](#)
- Contaminated Labware: Disposable labware should be placed in the solid waste container. Reusable labware must be decontaminated by washing thoroughly.[\[1\]](#)

### Step 2: Container Management

- Ensure all waste containers are suitable for chemical waste and are kept tightly closed when not in use.[\[1\]](#)
- Clearly label the container with "**Odevixibat-13C6** Waste" and include any solvent information if applicable. Note the date of waste generation.

### Step 3: Storage

- Store the sealed waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.[\[1\]](#)
- Follow your institution's guidelines for the storage of chemical waste.

### Step 4: Final Disposal

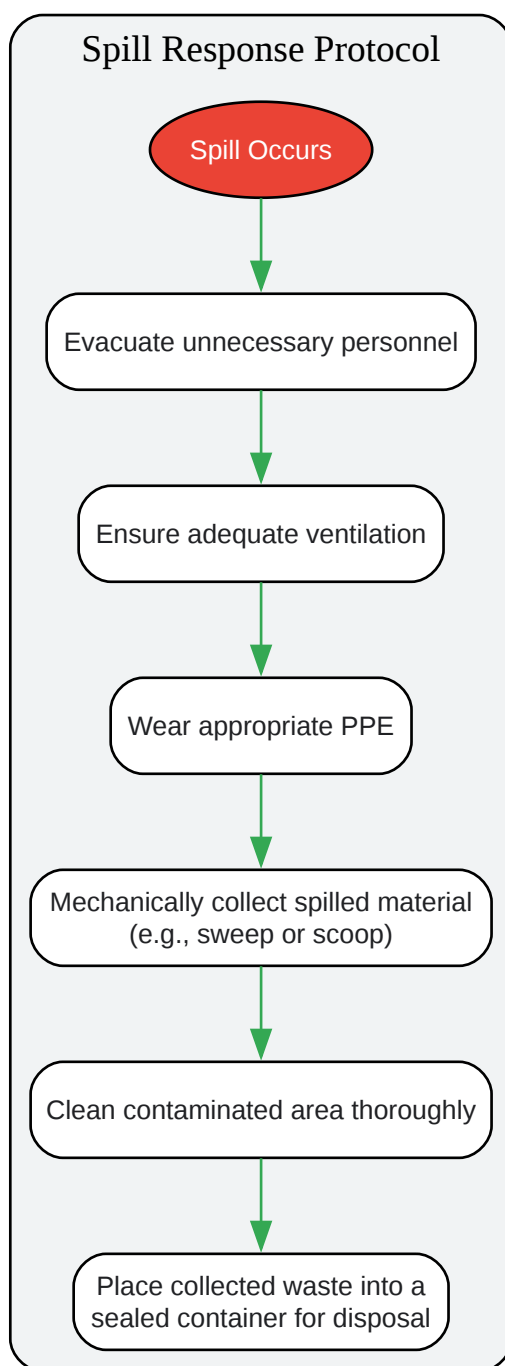
- Primary Method: The recommended disposal method is to offer the waste to a licensed hazardous material disposal company.[\[2\]](#) This ensures compliance with all federal and local regulations.[\[2\]](#)
- Alternative Method: The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#) This should only be performed by authorized facilities.

- **Regulatory Compliance:** Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific requirements, particularly concerning stable isotope-labeled compounds.

## Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is required to contain the material and protect personnel.

Emergency Response Workflow:



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